

# Application Notes and Protocols for Preparing AMG 925 Stock Solution in DMSO

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## Compound of Interest

Compound Name:	AMG 925
CAS No.:	1401033-86-0
Cat. No.:	B612021

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## Introduction

**AMG 925** is a potent, orally bioavailable dual inhibitor of Fms-like tyrosine kinase 3 (FLT3) and cyclin-dependent kinase 4 (CDK4).[1][2][3] It has demonstrated significant anti-tumor activity in preclinical models of acute myeloid leukemia (AML) by targeting key pathways involved in cell proliferation and survival.[4] Accurate preparation of **AMG 925** stock solutions is critical for obtaining reliable and reproducible results in downstream applications, including in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **AMG 925** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

## Physicochemical Properties and Storage

A summary of the essential quantitative data for **AMG 925** is presented in Table 1. This information is crucial for accurate calculations and proper handling of the compound.

Parameter	Value	Source(s)
Molecular Formula	C <sub>26</sub> H <sub>29</sub> N <sub>7</sub> O <sub>2</sub>	[5][6][7]
Molecular Weight	471.55 g/mol	[1][6]
Appearance	Off-white to light yellow solid	[1]
Solubility in DMSO	Variable reports: 10 mM, < 1 mg/mL, or 0.01 mg/mL (0.02 mM). It is recommended to use fresh, anhydrous DMSO.[3][6]	
Storage Conditions (Powder)	-20°C for up to 3 years.	[6][8]
Storage Conditions (Stock Solution)	-80°C for up to 1 year or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles. [3][6][8]	

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AMG 925** in DMSO. Due to conflicting solubility reports, it is advisable to start with a small amount of the compound to confirm solubility at the desired concentration.

Materials and Equipment:

- **AMG 925** powder
- Anhydrous/molecular sieves-treated Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber, or light-protecting microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile filter tips

#### Step-by-Step Procedure:

- Equilibrate **AMG 925** to Room Temperature: Before opening, allow the vial of **AMG 925** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect the stability and solubility of the compound.
- Calculate the Required Mass: To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 471.55 \text{ g/mol} / 1000 = 4.7155 \text{ mg}$

- Weigh the **AMG 925** Powder: On a calibrated analytical balance, carefully weigh out the calculated mass of **AMG 925**.
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the **AMG 925** powder.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can aid in dissolution if necessary.<sup>[2]</sup> Visually inspect the solution to ensure there are no visible particulates.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting tubes.
- Store Properly: Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for short-term storage (up to one month).<sup>[3][6][8]</sup>

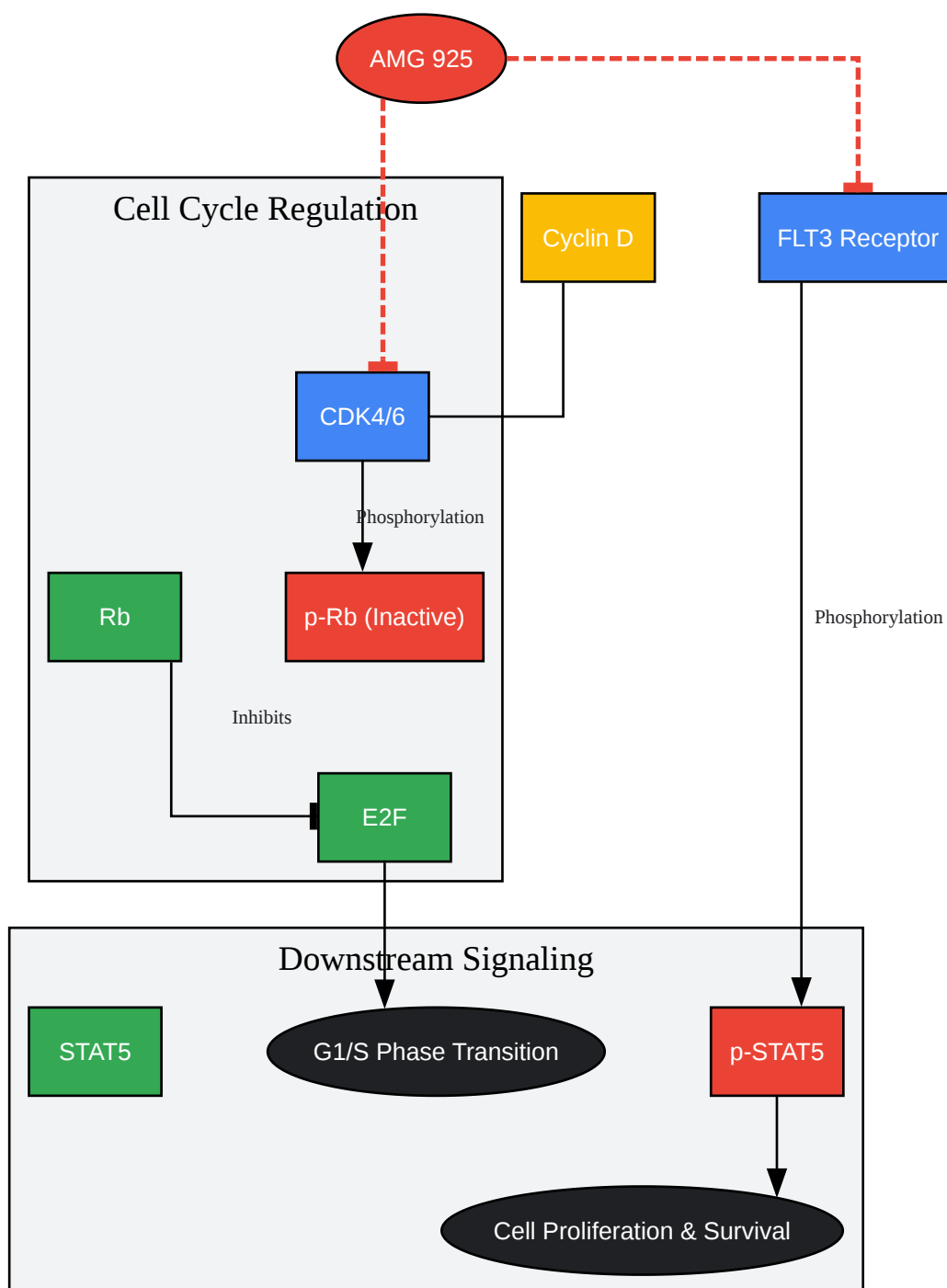
## Quality Control

To ensure the integrity of the prepared stock solution, it is recommended to:

- **Confirm Concentration:** Use techniques like High-Performance Liquid Chromatography (HPLC) to verify the concentration of the stock solution.
- **Assess Purity:** Mass Spectrometry (MS) can be used to confirm the identity and purity of the compound in solution.
- **Validate Biological Activity:** Perform a dose-response experiment in a relevant cell-based assay to confirm the biological activity of the prepared stock.

## Signaling Pathway of AMG 925 Inhibition

**AMG 925** dually targets FLT3 and CDK4, affecting downstream signaling pathways that are crucial for the proliferation and survival of cancer cells, particularly in AML.

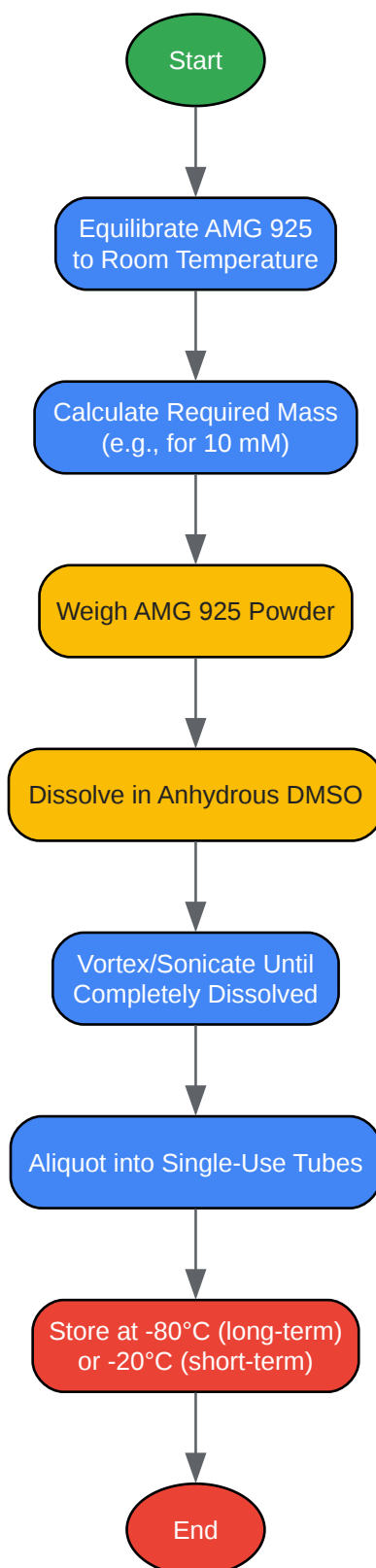


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Caption: **AMG 925** dual inhibition of FLT3 and CDK4 signaling pathways.

## Experimental Workflow for Stock Solution Preparation

The following diagram outlines the key steps for preparing the **AMG 925** stock solution.



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Caption: Workflow for preparing **AMG 925** stock solution in DMSO.

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